

Unveiling the Selectivity of Chmfl-PI3KD-317: A Kinase Cross-Reactivity Comparison

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Compound of Interest

Compound Name: Chmfl-PI3KD-317

Cat. No.: B10821712

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For researchers, scientists, and drug development professionals, understanding the selectivity of a kinase inhibitor is paramount to predicting its efficacy and potential off-target effects. This guide provides a detailed comparison of the cross-reactivity of **Chmfl-PI3KD-317**, a potent and selective phosphoinositide 3-kinase delta (PI3K δ) inhibitor, with other kinases, supported by experimental data and detailed protocols.

Chmfl-PI3KD-317 has emerged as a highly promising inhibitor of PI3K δ , a key enzyme in the PI3K/AKT/mTOR signaling pathway that is frequently dysregulated in various cancers and inflammatory diseases.^{[1][2][3][4][5]} Its efficacy is intrinsically linked to its ability to selectively target PI3K δ without significantly inhibiting other related kinases, thereby minimizing potential side effects. This guide delves into the selectivity profile of **Chmfl-PI3KD-317**, presenting quantitative data on its inhibitory activity against a panel of kinases and providing the methodologies used to obtain these results.

Kinase Inhibition Profile of Chmfl-PI3KD-317

The selectivity of **Chmfl-PI3KD-317** has been evaluated against various isoforms of the PI3K family and a broader panel of protein kinases. The following table summarizes the half-maximal

inhibitory concentration (IC50) values, providing a quantitative measure of the compound's potency and selectivity.

Kinase Target	IC50 (nM)	Fold Selectivity vs. PI3Kδ
PI3Kδ	6	1
PI3Kα	62.6	>10
PI3Kβ	284	>47
PI3Kγ	202.7	>33
PIK3C2A	>10000	>1666
PIK3C2B	882.3	>147
VPS34	1801.7	>300
PI4KIIIA	574.1	>95
PI4KIIIB	300.2	>50

Data sourced from MedChemExpress and an article in the European Journal of Medicinal Chemistry.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Furthermore, **Chmfl-PI3KD-317** exhibited an excellent selectivity profile when tested against a panel of 468 kinases and their mutants at a concentration of 1 μM.[\[7\]](#) In a cellular context, it has been shown to potently and selectively inhibit the PI3Kδ-mediated phosphorylation of Akt at the T308 residue, with a cellular EC50 of 4.3 nM in Raji cells, without affecting the phosphorylation of Akt mediated by PI3Kα, β, or γ.[\[7\]](#)[\[9\]](#)

Experimental Methodologies

The determination of kinase inhibition profiles is a critical step in the characterization of a small molecule inhibitor. Below are detailed protocols for key experiments cited in the evaluation of **Chmfl-PI3KD-317**.

Biochemical Kinase Inhibition Assay (ADP-Glo™ Assay)

The inhibitory activity of **Chmfl-PI3KD-317** against various kinases was determined using the ADP-Glo™ Kinase Assay, a luminescent ADP detection assay that measures kinase activity by quantifying the amount of ADP produced during the kinase reaction.

Materials:

- Kinase enzyme (e.g., PI3Kδ, PI3Kα, etc.)
- Kinase substrate (e.g., GRP1, PIP2)
- **Chmfl-PI3KD-317** (or other test compounds)
- ATP
- ADP-Glo™ Reagent
- Kinase Detection Reagent
- Assay Buffer (e.g., 40 mM Tris pH 7.5, 20 mM MgCl₂, 0.1 mg/ml BSA)
- 384-well plates (white, low volume)
- Plate reader capable of measuring luminescence

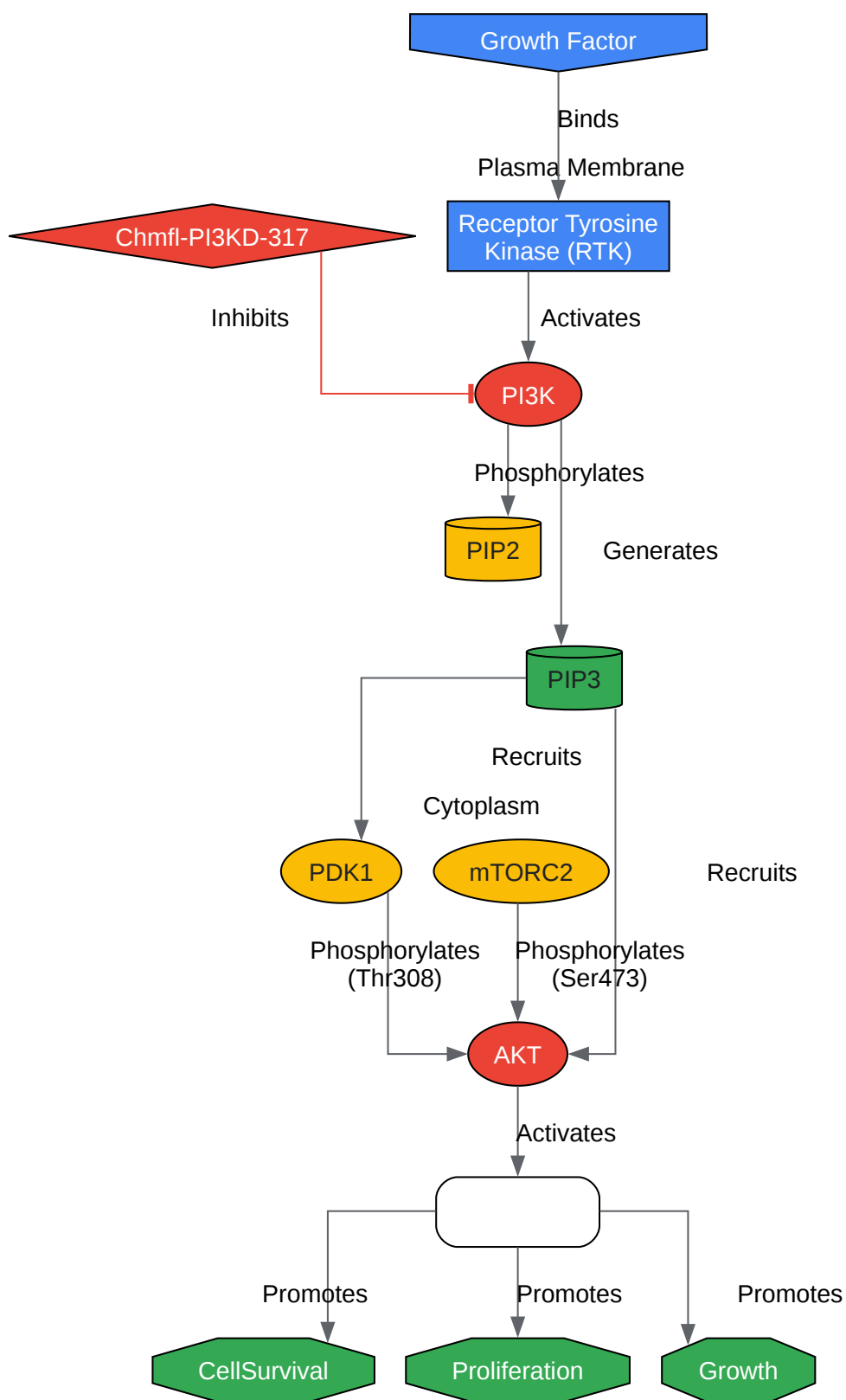
Procedure:

- Compound Preparation: Prepare a serial dilution of **Chmfl-PI3KD-317** in DMSO. Further dilute the compounds in the assay buffer.
- Kinase Reaction:
 - Add 2.5 µL of the diluted compound or vehicle (DMSO) to the wells of a 384-well plate.
 - Add 2.5 µL of the kinase and substrate mixture to each well.
 - Initiate the kinase reaction by adding 5 µL of ATP solution to each well.
 - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).

- ADP Detection:
 - Add 5 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate the plate at room temperature for 40 minutes.
 - Add 10 μ L of Kinase Detection Reagent to each well to convert the generated ADP to ATP and induce a luminescent signal.
 - Incubate the plate at room temperature for 30-60 minutes.
- Data Acquisition and Analysis:
 - Measure the luminescence of each well using a plate reader.
 - The luminescent signal is proportional to the amount of ADP produced and inversely proportional to the kinase inhibition.
 - Calculate the percentage of inhibition for each compound concentration relative to the vehicle control.
 - Determine the IC₅₀ value by fitting the dose-response curve using a suitable software (e.g., GraphPad Prism).

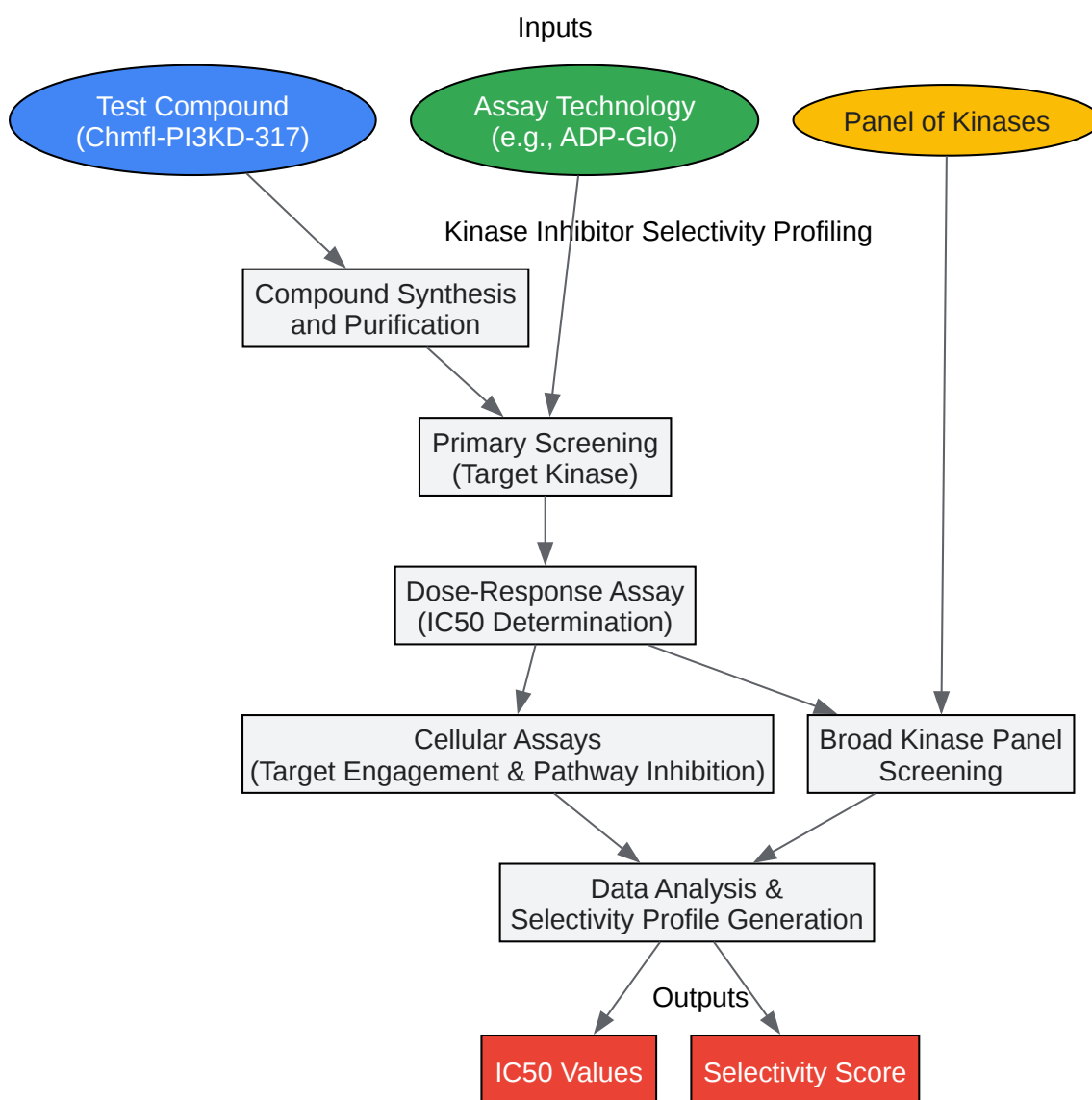
Visualizing the Molecular Landscape

To better understand the context of **Chmfl-PI3KD-317**'s activity, the following diagrams illustrate the targeted signaling pathway and the general workflow for assessing kinase selectivity.



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Caption: The PI3K/AKT signaling pathway and the inhibitory action of **Chmfl-PI3KD-317**.



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Caption: A generalized experimental workflow for kinase inhibitor profiling.

In conclusion, the available data robustly demonstrates that **Chmfl-PI3KD-317** is a highly potent and selective inhibitor of PI3K δ . Its minimal cross-reactivity with other PI3K isoforms and a broad panel of kinases underscores its potential as a targeted therapeutic agent. The detailed experimental protocols provided herein offer a foundation for researchers to independently verify and expand upon these findings.

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